

Khelloside formulation for oral administration in rodents.

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Compound of Interest

Compound Name: *Khelloside*
CAS No.: *17226-75-4*
Cat. No.: *B100198*

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Application Note: Optimized Oral Formulation Strategies for **Khelloside** in Preclinical Rodent Models

Executive Summary

Khelloside (Khellin-2-hydroxymethyl-5-nor-gamma-pyrone-7-glucoside) is a naturally occurring furochromone glycoside derived from *Ammi visnaga*. While it possesses significantly higher aqueous solubility (~12-fold) compared to its aglycone parent, Khellin, it retains physicochemical characteristics that challenge consistent oral bioavailability.

This guide provides a standardized workflow for formulating **Khelloside** for oral gavage in mice and rats. It prioritizes a suspension-based approach (Methylcellulose/Tween 80) as the "Gold Standard" for toxicological and efficacy studies due to its superior safety profile over high-percentage organic co-solvents.

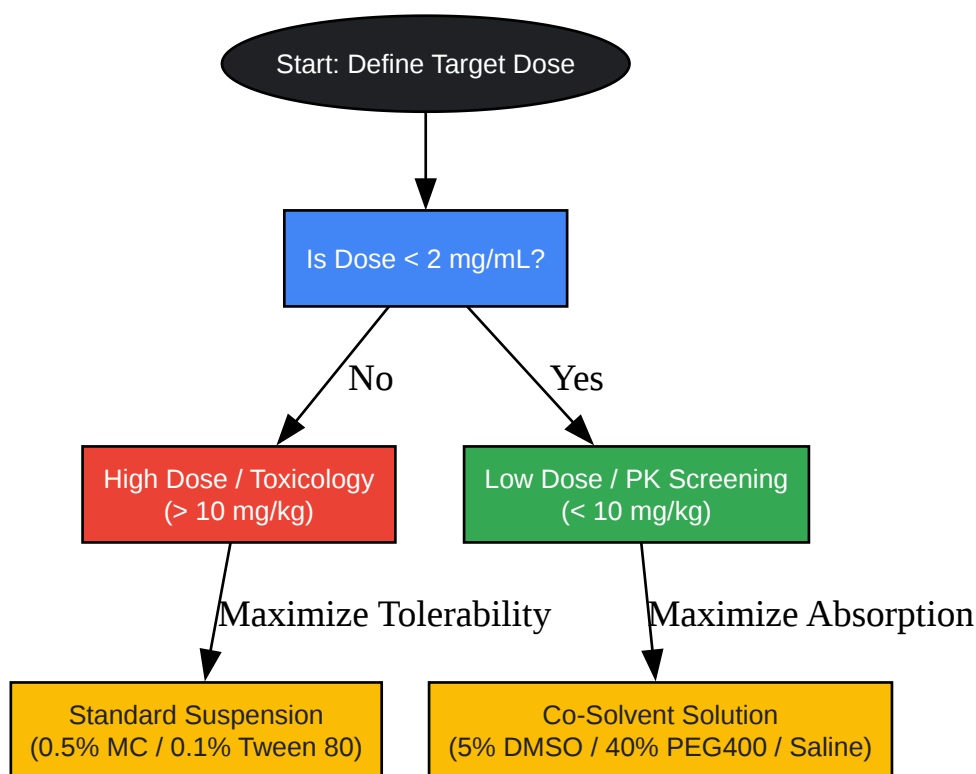
Pre-Formulation Characterization

Before formulation, the physicochemical distinction between **Khelloside** and Khellin must be recognized to avoid solubility miscalculations.

Property	Khellin (Aglycone)	Khelloside (Glycoside)	Formulation Impact
Molecular Weight	~260.2 g/mol	~422.3 g/mol	Dose calculation must account for MW difference.
LogP	~1.8 (Lipophilic)	~0.5 (Amphiphilic)	Khelloside wets easier but may still aggregate.
Water Solubility	Very Poor (<0.1 mg/mL)	Moderate (~1-2 mg/mL)	Khelloside may form supersaturated solutions that precipitate later; suspension is safer for high doses.
Stability	Stable	Glycosidic bond	Avoid pH < 3 or > 9 to prevent hydrolysis to aglycone.

Formulation Decision Matrix

Use the following logic flow to determine the appropriate vehicle based on your target dose and study type.



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Figure 1: Decision tree for selecting **Khelloside** vehicle based on concentration requirements.

Protocol A: Standard Suspension (Recommended)

Target: High-dose efficacy or toxicology studies (up to 200 mg/kg). Vehicle: 0.5% (w/v) Methylcellulose (MC) + 0.1% (v/v) Tween 80 in Water.

Rationale

- Methylcellulose (400 cP): Increases viscosity to prevent rapid sedimentation of **Khelloside** particles, ensuring dose uniformity.
- Tween 80 (Polysorbate 80): A surfactant that lowers surface tension, wetting the **Khelloside** powder to prevent clumping (agglomeration).

Reagents

- **Khelloside** (Solid powder, >98% purity)

- Methylcellulose (Sigma M0262 or equivalent, viscosity ~400 cP)
- Tween 80 (Sigma P1754)
- Sterile Water for Injection (SWFI)

Step-by-Step Procedure

Step 1: Preparation of Vehicle Stock (500 mL)

- Heat 200 mL of SWFI to ~80°C.
- Slowly disperse 2.5 g of Methylcellulose powder into the hot water while stirring magnetically.
Note: MC does not dissolve in hot water; it disperses.
- Add the remaining 300 mL of ice-cold SWFI. The drop in temperature will cause the MC to hydrate and dissolve, creating a clear, viscous solution.
- Add 0.5 mL of Tween 80.
- Stir overnight at 4°C to ensure complete hydration.

Step 2: Compounding **Khelloside**

- Calculate: Determine total mass required.
 - Example: 10 mice, 25 g each, Dose 100 mg/kg.
 - Total Mass Needed: $(0.025 \text{ kg} * 100 \text{ mg/kg}) * 10 \text{ mice} = 25 \text{ mg}$. (Prepare 30% excess).
- Weigh: Accurately weigh **Khelloside** powder into a glass mortar.
- Levigate: Add a small volume of the Vehicle Stock (approx. 100 µL) to the powder. Grind with a pestle to form a smooth, lump-free paste. This is the critical "wetting" step.
- Dilute: Gradually add the remaining Vehicle Stock while triturating (grinding) to the final calculated volume.

- Homogenize: Transfer to a vial and vortex for 60 seconds. For doses >50 mg/mL, sonicate for 5 minutes.

Protocol B: Co-Solvent Solution (Alternative)

Target: Low-dose PK studies where true solution is required. Vehicle: 5% DMSO / 40% PEG 400 / 55% Saline.

Warning: High concentrations of DMSO (>10%) can cause gastrointestinal irritation and confound biological results.

Step-by-Step Procedure

- Dissolve **Khelloside** powder completely in 100% DMSO (Volume = 5% of final batch).
- Add PEG 400 (Volume = 40% of final batch) and vortex.
- Slowly add warm Saline (Volume = 55% of final batch) while vortexing.
 - Observation: If precipitation occurs upon adding saline, **Khelloside** concentration is too high for this vehicle. Revert to Protocol A.

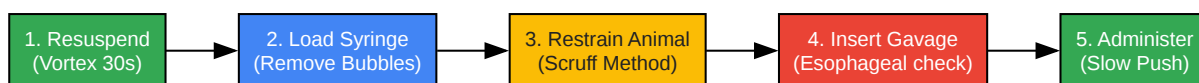
Animal Administration Guidelines

Dosing Volumes

Adhere to physiological limits to prevent gastric distension and stress.

Species	Ideal Volume	Maximum Volume	Recommended Needle
Mouse (25g)	10 mL/kg (0.25 mL)	20 mL/kg (0.50 mL)	20G or 22G bulb-tipped
Rat (250g)	5 mL/kg (1.25 mL)	10 mL/kg (2.50 mL)	16G or 18G bulb-tipped

Administration Workflow



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Figure 2: Oral gavage workflow ensuring dose homogeneity and animal safety.

- Resuspension: Suspensions settle. You must vortex the vial immediately before drawing every single dose.
- Restraint: Secure the animal to align the head and esophagus vertically.
- Insertion: Pass the bulb-tipped needle along the roof of the mouth. Do not force. If resistance is felt, withdraw and reposition.
- Delivery: Depress plunger steadily. Rapid injection can trigger reflux or aspiration.

Quality Control & Stability

- Visual Check: The suspension should appear opaque but uniform. No large crystals should be visible to the naked eye.
- pH Check: Ensure pH is between 5.0–7.0. **Khelloside** is a glycoside; acidic environments (stomach) will eventually hydrolyze it, but the formulation itself should be neutral to ensure stability ex vivo.
- Storage: Prepare fresh daily. If storage is necessary, store at 4°C for max 48 hours.

References

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